

5-Iodoindole: A Technical Overview of its Physical Properties and Biological Activity

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Compound of Interest

Compound Name: 5-Iodoindoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical properties of 5-Iodoindole, with a particular focus on its melting point. It also elucidates its mechanism of action in inhibiting biofilm formation in the bacterium *Acinetobacter baumannii*. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in drug discovery and development.

Physical Properties of 5-Iodoindole

The physical characteristics of 5-Iodoindole are crucial for its handling, formulation, and application in various experimental settings. A summary of its key physical properties is presented in the table below.

Property	Value	Source(s)
Melting Point	101-104 °C	[1][2][3]
94.0-102.0 °C	[4]	
Molecular Formula	C ₈ H ₆ IN	[2][4][5]
Molecular Weight	243.04 g/mol	[2][3][5]
Appearance	White to pink or pale cream to cream to pale brown crystals or powder	[4]
Assay	≥96.0% (GC)	[4]
97%	[1][2][3]	
InChI Key	TVQLYTUWUQMGMF-UHFFFAOYSA-N	[1][2][5]
SMILES	<chem>Ic1ccc2[nH]ccc2c1</chem>	[1][2]
CAS Number	16066-91-4	[1][2][3][4][5]

Experimental Protocol: Determination of Melting Point

The melting point of an organic compound is a critical indicator of its purity. The following is a standard protocol for the determination of the melting point of 5-Iodoindole using the capillary tube method.

Materials and Equipment:

- 5-Iodoindole sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube setup
- Mortar and pestle

- Spatula
- Thermometer (calibrated)
- Heat-transfer fluid (e.g., silicone oil) for Thiele tube method

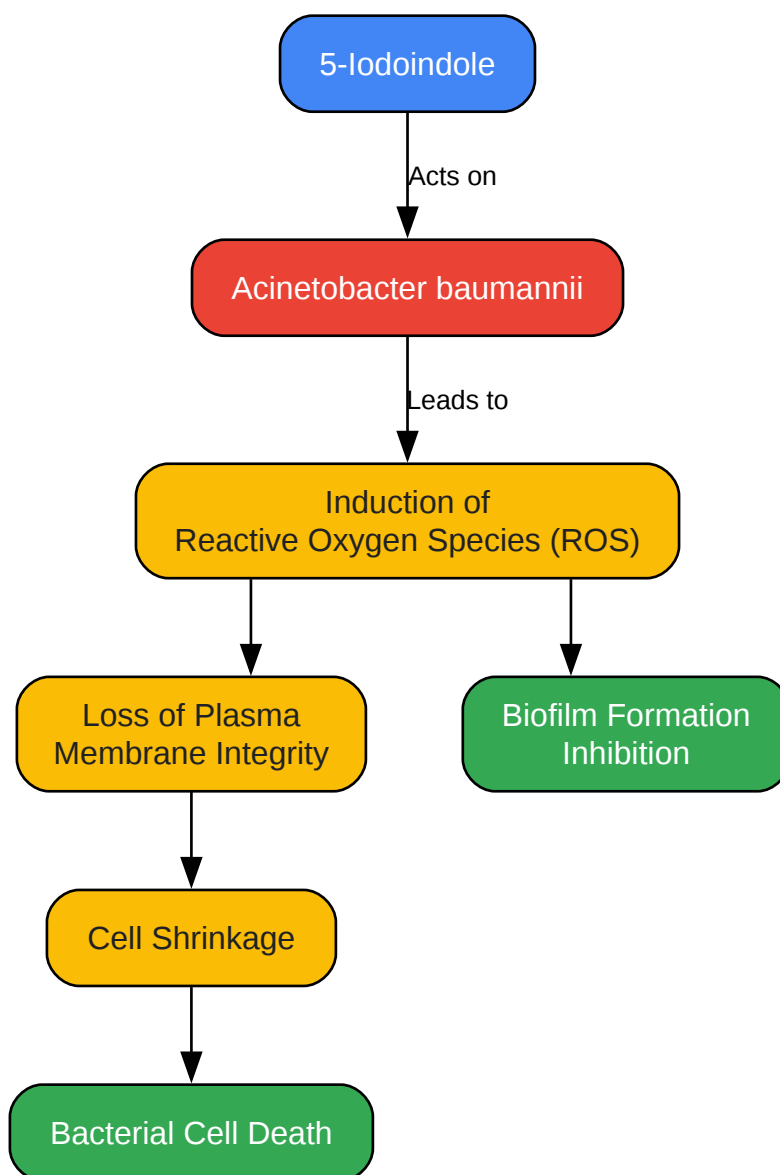
Procedure:

- Sample Preparation:
 - Ensure the 5-Iodoindole sample is completely dry and in a fine powdered form. If necessary, gently grind the crystalline sample using a clean, dry mortar and pestle.[6]
- Capillary Tube Packing:
 - Press the open end of a capillary tube into the powdered 5-Iodoindole sample, collecting a small amount of the compound.
 - Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down. The packed sample should be approximately 2-3 mm in height.
- Apparatus Setup (Melting Point Apparatus):
 - Insert the packed capillary tube into the sample holder of the melting point apparatus.
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Apparatus Setup (Thiele Tube):
 - Attach the packed capillary tube to the thermometer using a rubber band or a small piece of tubing. The sample should be level with the thermometer bulb.
 - Immerse the thermometer and attached capillary tube into the Thiele tube containing the heat-transfer fluid, ensuring the open end of the capillary is above the fluid level.
- Melting Point Determination:

- Rapid Determination (Optional): Heat the sample rapidly to get an approximate melting range. This helps in saving time for the accurate determination.
- Accurate Determination: Heat the apparatus at a slow, controlled rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point. .
- Record the temperature at which the first drop of liquid appears (the beginning of melting).
- Continue heating slowly and record the temperature at which the last solid crystal melts completely (the end of melting). The recorded range is the melting point of the sample.
- Post-measurement:
 - Allow the apparatus to cool down before performing subsequent measurements.
 - Use a fresh capillary tube for each measurement to ensure accuracy.

Mechanism of Action: Inhibition of *Acinetobacter baumannii* Biofilm Formation

5-Iodoindole has been identified as an effective agent against the multidrug-resistant bacterium *Acinetobacter baumannii*. Its primary mechanism of action involves the inhibition of biofilm formation and the killing of bacterial cells. This process is initiated by the induction of reactive oxygen species (ROS), which leads to subsequent cellular damage.



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Caption: Mechanism of 5-Iodoindole against *A. baumannii*.

The workflow illustrates that 5-Iodoindole acts on *Acinetobacter baumannii*, leading to the production of ROS.[1][2] This oxidative stress causes a loss of plasma membrane integrity and subsequent cell shrinkage, ultimately resulting in bacterial cell death.[1][2] The induction of ROS is also a key factor in the inhibition of biofilm formation by the bacterium.[1][2] This multifaceted attack makes 5-Iodoindole a compound of interest in the development of new antibacterial therapies.

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